An In-Depth Technical Guide to the Spectroscopic Characterization of 2-Butynyl Acetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Butynyl acetate*
CAS No.:	*34485-37-5*
Cat. No.:	*B1599470*

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Abstract: This technical guide provides a comprehensive overview of the spectroscopic data for **2-butynyl acetate** ($C_6H_8O_2$), a valuable building block in organic synthesis. This document delves into the theoretical underpinnings and practical aspects of analyzing its Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. Each section includes a detailed interpretation of the spectral features, standardized experimental protocols for data acquisition, and insights into the causal relationships between molecular structure and spectral output. This guide is intended to serve as a practical resource for researchers in organic chemistry, analytical chemistry, and drug development, facilitating the accurate identification and characterization of this important chemical entity.

Introduction

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2-Butynyl acetate, with a molecular weight of 112.13 g/mol , is a bifunctional molecule containing both an ester and an internal alkyne.[1][2] This unique combination of functional groups makes it a versatile precursor in the synthesis of more complex molecules, including pharmaceuticals and fine chemicals. Accurate and unambiguous characterization of **2-butynyl acetate** is paramount for ensuring the quality and purity of starting materials and for confirming the outcomes of synthetic transformations. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule's structure. This guide offers an in-depth analysis of the expected spectroscopic data for **2-butynyl acetate**, grounded in the principles of each analytical technique.

Molecular Structure and Isomerism:

It is crucial to distinguish **2-butynyl acetate** from its isomers, such as 2-buten-1-ol acetate, as they will exhibit distinct spectroscopic signatures. The internal nature of the triple bond in **2-butynyl acetate** is a key structural feature that will be reflected in its spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

^{1}H NMR Spectroscopy

Data Interpretation:

The ^{1}H NMR spectrum of **2-butynyl acetate** is expected to show three distinct signals corresponding to the three non-equivalent sets of protons in the molecule.

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Signal Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
-CH_3 (propargyl)	~1.8	Triplet (t)	3H	The methyl protons are adjacent to the sp-hybridized carbon of the alkyne. The signal is split into a triplet due to coupling with the two protons of the adjacent methylene group.
-CH_2- (propargyl)	~4.6	Quartet (q)	2H	These methylene protons are deshielded by the adjacent oxygen atom of the ester and the triple bond. They are split into a quartet by the three protons of the neighboring methyl group.

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-C(O)CH_3 (acetyl)	~2.1	Singlet (s)	3H	These methyl protons are adjacent to the carbonyl group of the ester and are not coupled to any other protons, resulting in a singlet.

Key Insights:

- The downfield shift of the methylene protons (~4.6 ppm) is a strong indicator of their proximity to the electronegative oxygen atom of the ester functionality.
- The characteristic triplet-quartet pattern is indicative of an ethyl group that is part of a larger spin system, in this case, the butynyl group.
- The singlet at ~2.1 ppm is a hallmark of an acetyl group.

Experimental Protocol for ^{1}H NMR Data Acquisition:

- Sample Preparation: Dissolve 5-10 mg of **2-butynyl acetate** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).
- Instrument Setup: Place the NMR tube in the spectrometer. The instrument's magnetic field needs to be "locked" onto the deuterium signal of the solvent to compensate for any field drift. The magnetic field homogeneity is then optimized through a process called "shimming" to ensure sharp spectral lines.
- Data Acquisition: Acquire the spectrum using a standard one-pulse sequence. Typical parameters for a routine ^{1}H NMR spectrum on a 400 MHz spectrometer would include a spectral width of ~12 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2

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seconds. A sufficient number of scans (typically 8-16) are averaged to achieve a good signal-to-noise ratio.

- Data Processing: The acquired free induction decay (FID) is Fourier transformed to generate the frequency-domain spectrum. The spectrum is then phased, baseline corrected, and referenced to the internal standard. Integration of the signals is performed to determine the relative number of protons for each resonance.

^{13}C NMR Spectroscopy

Data Interpretation:

The proton-decoupled ^{13}C NMR spectrum of **2-butynyl acetate** is expected to display six distinct signals, corresponding to the six carbon atoms in unique chemical environments.

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Carbon Assignment	Expected Chemical Shift (δ, ppm)	Rationale
-CH_3 (propargyl)	~3-5	The sp^3-hybridized methyl carbon at the end of the butynyl chain.
-CH_2- (propargyl)	~50-60	The sp^3-hybridized methylene carbon is significantly deshielded due to its attachment to the electronegative oxygen atom.
-C≡C-CH_3	~70-80	One of the sp-hybridized carbons of the internal alkyne.
-C≡C-CH_2-	~75-85	The other sp-hybridized carbon of the internal alkyne. The exact assignment of the two alkyne carbons can be challenging without further 2D NMR experiments.
-C(O)CH_3 (acetyl)	~20-22	The sp^3-hybridized methyl carbon of the acetyl group.
-C(O)O-	~170-172	The sp^2-hybridized carbonyl carbon of the ester group, which appears significantly downfield.

Key Insights:

- The presence of two signals in the alkyne region (~70-85 ppm) confirms the internal nature of the triple bond.
- The carbonyl carbon at ~170-172 ppm is a characteristic feature of an ester functionality.

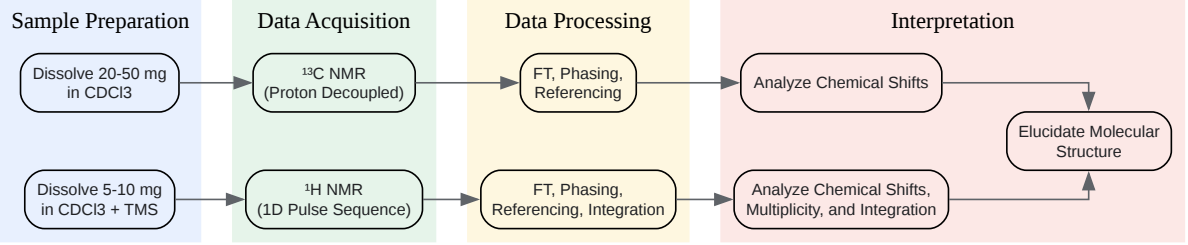
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- The chemical shift of the methylene carbon (~50-60 ppm) provides further evidence of its attachment to the ester oxygen.

Experimental Protocol for ^{13}C NMR Data Acquisition:

- Sample Preparation: A more concentrated sample (20-50 mg) in 0.6-0.7 mL of deuterated solvent is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Instrument Setup: Similar to ^{1}H NMR, the instrument is locked and shimmed.
- Data Acquisition: A standard proton-decoupled pulse sequence is used. A wider spectral width (~220 ppm) is necessary. Due to the lower sensitivity and longer relaxation times of carbon nuclei, a greater number of scans (e.g., 128 or more) and a longer relaxation delay (e.g., 2-5 seconds) are often required to obtain a spectrum with a good signal-to-noise ratio.
- Data Processing: The FID is processed similarly to the ^{1}H NMR data. The chemical shifts are referenced to the solvent peak (e.g., the central peak of the $CDCl_3$ triplet at 77.16 ppm).

Workflow for NMR Analysis:



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Caption: Workflow for NMR spectroscopic analysis of **2-butynyl acetate**.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching and bending).

Data Interpretation:

The IR spectrum of **2-butynyl acetate** will be characterized by the presence of absorptions corresponding to the ester and alkyne functionalities.

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity	Rationale
C=O Stretch (Ester)	~1740	Strong	The strong dipole moment of the carbonyl bond leads to a very intense absorption, which is highly characteristic of esters.
C-O Stretch (Ester)	~1230 and ~1040	Strong	Two distinct C-O stretching vibrations are expected for the ester group, contributing to the fingerprint region.
C≡C Stretch (Internal Alkyne)	~2240	Weak to Medium	The stretching vibration of the internal C≡C bond typically results in a weak to medium intensity absorption. Its intensity is lower than that of a terminal alkyne due to the more symmetrical substitution.
sp^3 C-H Stretch	~2950-2850	Medium	These absorptions arise from the C-H bonds of the methyl and methylene groups.

Key Insights:

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- The very strong absorption around 1740 cm^{-1} is the most prominent feature and is a definitive indicator of the presence of a carbonyl group, likely from an ester.
- The weak to medium absorption around 2240 cm^{-1} is characteristic of an internal alkyne. The absence of a sharp peak around 3300 cm^{-1} would confirm that it is not a terminal alkyne.

Experimental Protocol for IR Data Acquisition (Thin Film Method):

- Sample Preparation: If **2-butynyl acetate** is a liquid, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr). If it is a solid, a thin film can be prepared by dissolving a small amount in a volatile solvent (e.g., dichloromethane), applying a drop of the solution to a salt plate, and allowing the solvent to evaporate.
- Instrument Setup: Place the salt plates in the sample holder of the FT-IR spectrometer.
- Data Acquisition: A background spectrum of the empty salt plates (or the salt plate with the evaporated solvent residue) is first recorded. Then, the sample spectrum is acquired. The instrument software automatically subtracts the background from the sample spectrum.
- Data Processing: The resulting spectrum is a plot of transmittance or absorbance versus wavenumber. The key absorption bands are identified and their wavenumbers are recorded.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure.

Data Interpretation:

The electron ionization (EI) mass spectrum of **2-butynyl acetate** is expected to show a molecular ion peak (M^+) and several characteristic fragment ions. The molecular weight of **2-butynyl acetate** is 112.13 g/mol .[1][2]

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m/z	Proposed Fragment Ion	Formation Mechanism
112	$[C_6H_8O_2]^+$	Molecular ion (M^+)
97	$[M - CH_3]^+$	Loss of a methyl radical from the acetyl group.
70	$[M - CH_2=C=O]^+$	Loss of ketene via McLafferty-type rearrangement or other complex rearrangements.
69	$[C_4H_5O]^+$	Cleavage of the ester C-O bond.
53	$[C_4H_5]^+$	Propargyl cation or its isomer.
43	$[CH_3CO]^+$	Acylium ion, often the base peak in the spectra of acetates.

Predicted Mass Spectrum Data:[3]

- $[M+H]^+$: 113.05971
- $[M+Na]^+$: 135.04165
- $[M]^+$: 112.05188

Key Insights:

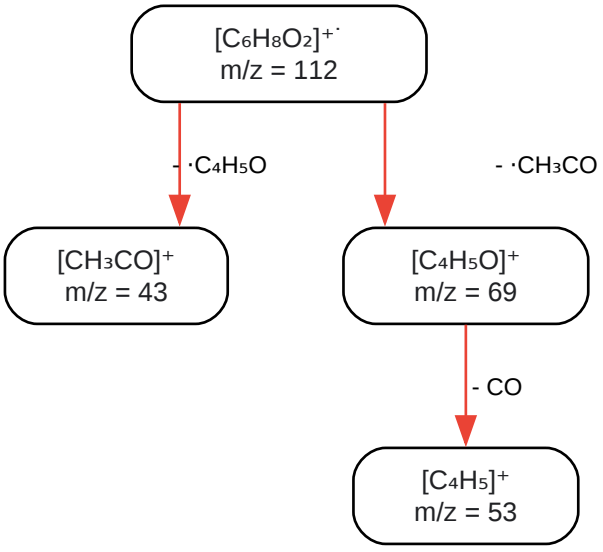
- The presence of a peak at m/z 112 would correspond to the molecular ion, confirming the molecular weight of the compound.
- A prominent peak at m/z 43 is highly indicative of an acetyl group, forming a stable acylium ion. This is often the most abundant ion (base peak).
- The fragmentation pattern provides a puzzle of pieces that can be reassembled to confirm the connectivity of the molecule.

Experimental Protocol for Mass Spectrometry Data Acquisition (Electron Ionization):

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- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS). The sample is vaporized in the ion source.
- Ionization: The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), which knocks an electron off the molecule to form a molecular ion (a radical cation).
- Fragmentation: The high energy of the molecular ions causes many of them to fragment into smaller, positively charged ions and neutral radicals or molecules.
- Mass Analysis: The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or a magnetic sector), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z.

Fragmentation Pathway Diagram:



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Sources

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Spectroscopic Characterization of 2-Butynyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599470/docs#an-in-depth-technical-guide-to-the-spectroscopic-characterization-of-2-butynyl-acetate]

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